

Ecliptasaponin A: Application Notes and Protocols for In Vitro Cell-Based Assays

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Compound of Interest

Compound Name: *Ecliptasaponin D*

Cat. No.: *B10818329*

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Introduction

Ecliptasaponin A, a natural oleanane triterpenoid saponin isolated from *Eclipta prostrata*, has garnered significant attention for its potential as an anti-cancer agent.^{[1][2]} Extensive in vitro studies have demonstrated its ability to inhibit cell proliferation and induce programmed cell death in various cancer cell lines, particularly in non-small cell lung cancer (NSCLC).^{[2][3]} This document provides detailed application notes and protocols for in vitro cell-based assays to investigate the effects of Ecliptasaponin A, focusing on its mechanism of action involving the induction of apoptosis and autophagy through the ASK1/JNK signaling pathway.^{[1][4]}

While the user requested information on "**Ecliptasaponin D**," the preponderance of published research on anti-cancer mechanisms of action focuses on "Ecliptasaponin A." **Ecliptasaponin D** is a known triterpenoid glucoside also isolated from *Eclipta prostrata*, but its biological activities are less characterized in the context of cancer cell signaling pathways.^{[5][6][7]} Therefore, these application notes will focus on Ecliptasaponin A to provide a comprehensive and well-supported resource.

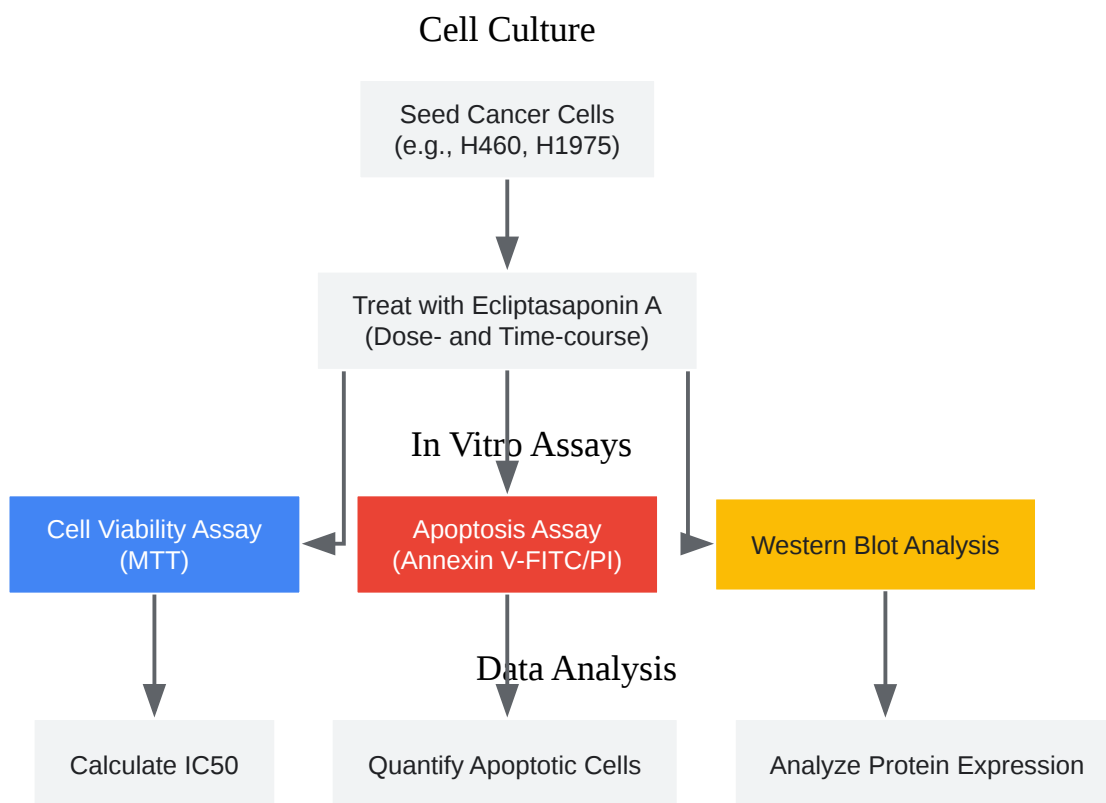
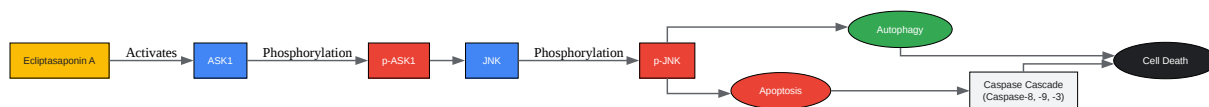
Data Presentation

Table 1: Summary of Ecliptasaponin A Effects on Cancer Cell Lines

Cell Line	Assay	Concentration (μM)	Incubation Time (hours)	Observed Effect	Reference
H460 (NSCLC)	Cell Viability (MTT)	0-120	24, 48	Dose- and time-dependent inhibition of cell viability.	[4]
H1975 (NSCLC)	Cell Viability (MTT)	0-120	24, 48	Dose- and time-dependent inhibition of cell viability.	[4]
HepG-2 (Hepatocellular Carcinoma)	Cell Viability (MTT)	Not Specified	48	IC50 of 29.8 ± 1.6 μmol/L.	[8]
H460 (NSCLC)	Apoptosis (Flow Cytometry)	0-30	24	Dose-dependent increase in the proportion of apoptotic cells.	[4]
H1975 (NSCLC)	Apoptosis (Flow Cytometry)	0-30	24	Dose-dependent increase in the proportion of apoptotic cells.	[4]
HepG-2 (Hepatocellular Carcinoma)	Apoptosis (Flow Cytometry)	12.5	48	Apoptosis ratio increased by 4.06%.	[8]

25	48	Apoptosis ratio increased by 11.82%.	[8]	
H460 (NSCLC)	Western Blot	0-30	Not Specified	Increased cleavage of caspase-3, -8, -9, and PARP. Increased p-ASK1 and p-JNK. [1][4]
H1975 (NSCLC)	Western Blot	0-30	Not Specified	Increased cleavage of caspase-3, -8, -9, and PARP. Increased p-ASK1 and p-JNK. [1][4]
HepG-2 (Hepatocellular Carcinoma)	Western Blot	Not Specified	Not Specified	Down-regulation of p62 and an increase in the LC3I/II ratio and Beclin1. [8]

Mandatory Visualization



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